

Application Note: Comprehensive Characterization of 2-Amino-4-fluorobenzenesulfonamide

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Compound of Interest

Compound Name:	2-Amino-4-fluorobenzenesulfonamide
CAS No.:	2822-72-2
Cat. No.:	B1288647

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Abstract

This document provides a detailed guide to the analytical methodologies for the comprehensive characterization of **2-Amino-4-fluorobenzenesulfonamide**, a key intermediate in pharmaceutical synthesis. The protocols outlined herein are designed to ensure the identity, purity, and stability of the compound, adhering to rigorous scientific standards. This guide moves beyond a simple listing of procedures to explain the causal relationships behind the choice of each analytical technique and its specific parameters, ensuring a self-validating system of analysis. The methodologies are grounded in authoritative guidelines from the International Council for Harmonisation (ICH) and the U.S. Food and Drug Administration (FDA).

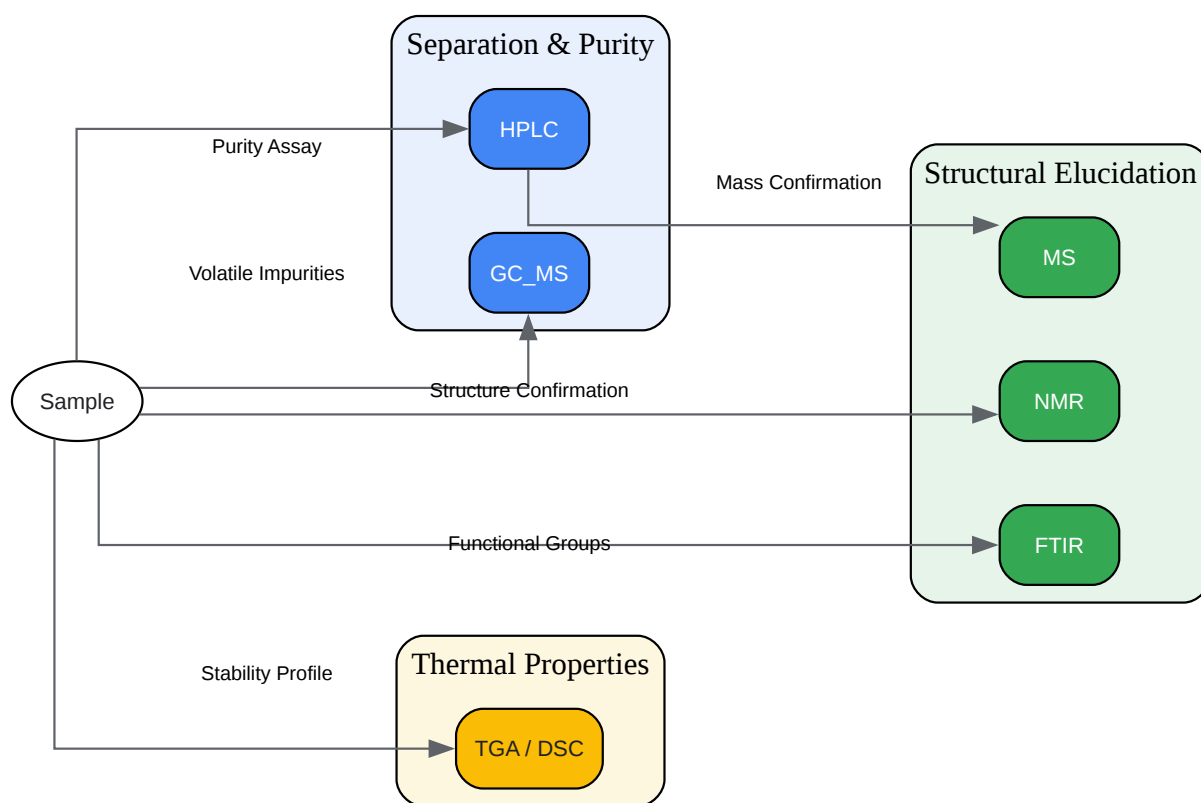
Introduction: The Importance of Rigorous Characterization

2-Amino-4-fluorobenzenesulfonamide is a crucial building block in the synthesis of various pharmaceutical agents. Its purity and structural integrity are paramount to the safety and efficacy of the final drug product. The presence of impurities, even in trace amounts, can lead to undesirable side effects or reduced therapeutic activity. Therefore, a robust analytical workflow is essential to fully characterize this intermediate.

This application note details a multi-faceted approach to the characterization of **2-Amino-4-fluorobenzenesulfonamide**, employing a suite of orthogonal analytical techniques. Each method provides a unique piece of the puzzle, and together they create a comprehensive profile of the molecule. The rationale behind the selection of each technique is rooted in the specific physicochemical properties of **2-Amino-4-fluorobenzenesulfonamide**, namely the presence of a primary aromatic amine, a sulfonamide group, and a fluorine substituent on the aromatic ring.

Integrated Analytical Workflow

A holistic approach to characterization involves a logical sequence of analyses, starting with chromatographic techniques for separation and quantification, followed by spectroscopic methods for structural elucidation, and finally, thermal analysis to assess stability.



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Caption: Integrated workflow for the characterization of **2-Amino-4-fluorobenzenesulfonamide**.

Chromatographic Analysis: Purity and Impurity Profiling

Chromatographic techniques are fundamental for assessing the purity of **2-Amino-4-fluorobenzenesulfonamide** and for identifying and quantifying any process-related or degradation impurities.

High-Performance Liquid Chromatography (HPLC)

Rationale: Reversed-phase HPLC (RP-HPLC) is the cornerstone for purity determination of non-volatile, polar organic compounds like **2-Amino-4-fluorobenzenesulfonamide**. The presence of the polar amino and sulfonamide groups, combined with the aromatic ring, allows for good retention and separation on a C18 stationary phase. The primary aromatic amine also possesses a UV chromophore, enabling sensitive detection.

Protocol: Purity Determination by RP-HPLC

- Instrumentation:
 - HPLC system with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 μ m particle size.
 - Mobile Phase A: 0.1% Formic acid in Water.
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile.
 - Gradient: 10% B to 90% B over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection Wavelength: 254 nm.
 - Injection Volume: 10 μ L.
- Sample Preparation:
 - Accurately weigh approximately 10 mg of **2-Amino-4-fluorobenzenesulfonamide** and dissolve in 10 mL of a 50:50 mixture of Mobile Phase A and B to create a 1 mg/mL stock solution.
 - Further dilute to a working concentration of 0.1 mg/mL with the same diluent.

- Method Validation:
 - The method should be validated according to ICH Q2(R2) guidelines for specificity, linearity, range, accuracy, precision, and robustness[1][2].

Expected Results:

Parameter	Expected Value	Rationale
Retention Time	5 - 10 minutes	The combination of polar and non-polar moieties should result in moderate retention under these conditions.
Purity	> 98%	For a pharmaceutical intermediate, high purity is expected.
Impurities	< 0.1% for any single impurity	In line with typical regulatory requirements for starting materials.

Gas Chromatography-Mass Spectrometry (GC-MS)

Rationale: While **2-Amino-4-fluorobenzenesulfonamide** itself is not sufficiently volatile for direct GC analysis, GC-MS is invaluable for the identification of volatile and semi-volatile impurities that may be present from the synthesis process. Derivatization of the amino group can also be employed to increase volatility if necessary.

Protocol: Analysis of Volatile Impurities by GC-MS

- Instrumentation:
 - GC system coupled to a mass spectrometer (e.g., quadrupole or ion trap).
- Chromatographic Conditions:
 - Column: DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness.

- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Inlet Temperature: 250 °C.
- Oven Program: 50 °C for 2 min, then ramp to 280 °C at 10 °C/min, hold for 5 min.
- Transfer Line Temperature: 280 °C.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: 40-450 amu.
- Sample Preparation:
 - Dissolve a known amount of the sample in a suitable solvent like dichloromethane or methanol.
 - Analyze directly.

Spectroscopic Analysis: Unveiling the Molecular Structure

Spectroscopic techniques provide definitive information about the chemical structure of **2-Amino-4-fluorobenzenesulfonamide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: NMR spectroscopy is arguably the most powerful tool for unambiguous structure elucidation. ^1H NMR provides information on the number and connectivity of protons, while ^{13}C NMR reveals the carbon skeleton. The presence of fluorine allows for ^{19}F NMR, which can provide additional structural insights and confirm the position of the fluorine atom.

Protocol: ^1H , ^{13}C , and ^{19}F NMR Analysis

- Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
 - Dissolve 5-10 mg of the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- Data Acquisition:
 - Acquire standard ¹H, ¹³C{¹H}, and ¹⁹F NMR spectra.
 - Perform 2D NMR experiments such as COSY (¹H-¹H correlation) and HSQC (¹H-¹³C correlation) to aid in assignments.

Expected ¹H and ¹³C NMR Chemical Shifts (Predicted):

Atom	Expected ¹ H Chemical Shift (ppm)	Expected ¹³ C Chemical Shift (ppm)
Aromatic CH (ortho to NH ₂)	~6.5 - 6.7	~110 - 115
Aromatic CH (ortho to F)	~7.0 - 7.2	~115 - 120 (with C-F coupling)
Aromatic CH (ortho to SO ₂ NH ₂)	~7.5 - 7.7	~125 - 130
Aromatic C-NH ₂	-	~145 - 150
Aromatic C-F	-	~155 - 160 (with large C-F coupling)
Aromatic C-SO ₂ NH ₂	-	~135 - 140
NH ₂ (amine)	~4.0 - 5.0 (broad)	-
SO ₂ NH ₂ (sulfonamide)	~7.0 - 7.5 (broad)	-

Note: Predicted chemical shifts can vary based on the solvent and computational method used.

Fourier Transform Infrared (FTIR) Spectroscopy

Rationale: FTIR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule. For **2-Amino-4-fluorobenzenesulfonamide**, we expect to see characteristic absorption bands for the N-H bonds of the amine and sulfonamide, the S=O bonds of the sulfonamide, and the C-F bond.

Protocol: FTIR Analysis

- Instrumentation:
 - FTIR spectrometer with an ATR (Attenuated Total Reflectance) accessory.
- Sample Preparation:
 - Place a small amount of the solid sample directly on the ATR crystal.
- Data Acquisition:
 - Collect the spectrum over the range of 4000-400 cm^{-1} .

Expected Characteristic IR Absorption Bands:

Functional Group	Expected Wavenumber (cm^{-1})	Intensity
N-H Stretch (amine)	3400 - 3250	Medium, two bands
N-H Stretch (sulfonamide)	~3300	Medium
C-H Stretch (aromatic)	3100 - 3000	Medium
S=O Stretch (sulfonamide)	1350 - 1300 and 1160 - 1130	Strong, two bands
C-N Stretch (aromatic amine)	1335 - 1250	Strong
C-F Stretch	1250 - 1000	Strong

Mass Spectrometry (MS)

Rationale: Mass spectrometry provides information about the molecular weight of the compound and its fragmentation pattern, which can be used to confirm the structure.

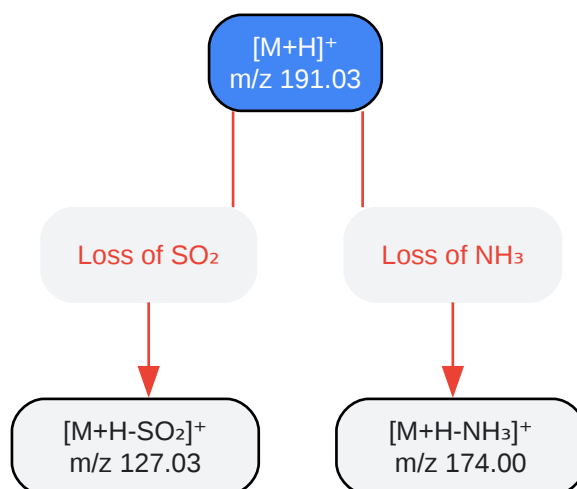
Electrospray ionization (ESI) is a soft ionization technique suitable for this polar molecule.

Protocol: Mass Spectrometry Analysis

- Instrumentation:
 - Mass spectrometer with an ESI source (e.g., Q-TOF or Orbitrap).
- Sample Preparation:
 - Prepare a dilute solution of the sample (e.g., 10 µg/mL) in a suitable solvent like methanol or acetonitrile/water.
- Data Acquisition:
 - Acquire the mass spectrum in both positive and negative ion modes.
 - Perform tandem MS (MS/MS) on the molecular ion to obtain fragmentation data.

Expected Fragmentation Pattern:

A key fragmentation pathway for aromatic sulfonamides is the loss of SO₂ (64 Da)[3]. Other expected fragments would arise from the cleavage of the C-S and S-N bonds.



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Caption: Predicted major fragmentation pathways for **2-Amino-4-fluorobenzenesulfonamide** in positive ion ESI-MS.

Thermal Analysis: Assessing Stability

Thermal analysis techniques are crucial for determining the thermal stability and solid-state properties of the compound.

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Rationale: TGA measures the change in mass of a sample as a function of temperature, providing information on thermal stability and decomposition. DSC measures the heat flow into or out of a sample as it is heated or cooled, revealing thermal transitions such as melting, crystallization, and glass transitions. The thermal decomposition of sulfonamides typically occurs in multiple stages^[4].

Protocol: TGA/DSC Analysis

- Instrumentation:
 - Simultaneous TGA/DSC instrument.
- Experimental Conditions:
 - Sample Pan: Aluminum or platinum.
 - Sample Size: 3-5 mg.
 - Purge Gas: Nitrogen at 50 mL/min.
 - Temperature Program: Ramp from 30 °C to 600 °C at 10 °C/min.

Expected Thermal Events:

Technique	Expected Observation	Interpretation
DSC	Endothermic peak	Melting of the crystalline solid.
TGA	Onset of weight loss	Beginning of thermal decomposition.
TGA	Multiple weight loss steps	Stepwise decomposition of the molecule, likely involving the loss of SO ₂ and other fragments.

Conclusion

The analytical methods and protocols detailed in this application note provide a comprehensive framework for the characterization of **2-Amino-4-fluorobenzenesulfonamide**. By employing a combination of chromatographic, spectroscopic, and thermal techniques, researchers and drug development professionals can confidently ascertain the identity, purity, and stability of this critical pharmaceutical intermediate. The emphasis on understanding the rationale behind each method ensures a robust and scientifically sound approach to quality control, ultimately contributing to the development of safe and effective medicines.

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